

# Application of Dimethenamid in Pre-emergence Weed Control Studies: Application Notes and Protocols

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## Compound of Interest

Compound Name: **Dimethenamid**

Cat. No.: **B1670659**

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These application notes provide a comprehensive overview of the use of **Dimethenamid**, a selective chloroacetamide herbicide, in pre-emergence weed control research. The information is intended to guide the design and execution of laboratory and field experiments to evaluate its efficacy and crop safety.

**Dimethenamid** and its more active isomer, **Dimethenamid-P**, are classified as Group 15 herbicides.<sup>[1][2]</sup> Their primary mode of action is the inhibition of very-long-chain fatty acid (VLCFA) synthesis in susceptible plants.<sup>[1][3]</sup> This disruption of lipid synthesis ultimately inhibits cell division and elongation in emerging shoots, preventing weed seedlings from growing to the soil surface.<sup>[4]</sup> It is effective for the pre-emergence control of many annual grasses, sedges, and some broadleaf weeds in a variety of crops, including corn, soybeans, peanuts, and dry beans.

## Data Presentation

### Table 1: Efficacy of Pre-emergence Application of Dimethenamid-P on Weed Control in Corn and Soybean

Weed Species	Crop	Dimethenamid-P Rate (g a.i./ha)	Weed Control (%)	Study Reference
Redroot Pigweed	Corn	544	90-99	
Common Lambsquarters	Corn	544	Poor to Fair	
Common Ragweed	Corn	544	56	
Green Foxtail	Corn	544	91-96	
Redroot Pigweed	Soybean	544	90-99	
Common Lambsquarters	Soybean	544	Poor to Fair	
Common Ragweed	Soybean	544	13	
Green Foxtail	Soybean	544	Better than pethoxamid	

**Table 2: Efficacy of Dimethenamid-P in Combination with Other Herbicides in Maize**

Herbicide Combination	Application Rate (g a.i./ha)	Target Weeds	Weed Control Efficiency (%)	Study Reference
Dimethenamid-P + Pendimethalin (Pre)	850 + 1000	General Weeds	91-100	
Dimethenamid-P + Pendimethalin (Pre)	637.5 + 750 (75% rate)	General Weeds	High	
Dimethenamid-P + Pendimethalin (Pre)	452 + 500 (50% rate)	General Weeds	High	
Dimethenamid-P (post-emergence directed)	670	Echinochloa colona, Cyperus rotundus, Commelina benghalensis	82.54-93.09	
Saflufenacil + Dimethenamid-P (Pre)	835	Grasses, Broad-leaved weeds, Sedges	85.2-87.6, 68.8-70.2, 72.0-72.9	

**Table 3: Crop Tolerance to Over-the-Top Applications of Dimethenamid-P (Tower EC)**

Crop Tolerance Category	Application Rate (lb ai/A)	Number of Species/Genera	Study Reference
No or minimal transient injury	0.97, 1.94, 3.88	74	
No phytotoxicity at 1X, injury at 2X and/or 4X	0.97 (1X)	30	
Significant phytotoxicity at 1X	0.97	15	

## Experimental Protocols

### Protocol 1: Field Efficacy and Crop Tolerance of Pre-emergence Dimethenamid Application

This protocol outlines a typical field trial to evaluate the efficacy of **Dimethenamid** for pre-emergence weed control and to assess crop tolerance.

#### 1. Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with a minimum of four replications.
- Plot Size: Suggested plot sizes range from 10 to 30 m<sup>2</sup>.

#### • Treatments:

- Untreated (weedy) control.
- Weed-free control (maintained by hand weeding).
- **Dimethenamid-P** at various rates (e.g., 544 g a.i./ha, 670 g a.i./ha).
- Tank mixtures of **Dimethenamid-P** with other pre-emergence herbicides.
- A standard commercial herbicide treatment for comparison.

#### 2. Site Preparation and Planting:

- Select a field with a known history of target weed infestation.
- Perform conventional tillage and seedbed preparation appropriate for the selected crop.
- Plant the crop at the recommended seeding rate and depth.

#### 3. Herbicide Application:

- Timing: Apply herbicides pre-emergence, within 48 hours of planting, before crop or weed emergence.

- Equipment: Use a calibrated research plot sprayer with flat-fan nozzles.
- Spray Volume: Apply in a water volume of 200 to 300 L/ha.
- Pressure: Maintain a constant pressure between 200 and 300 kPa.
- Environmental Conditions: Record weather conditions (temperature, humidity, wind speed) at the time of application. Avoid application when rainfall is forecast within 48 hours to reduce runoff.

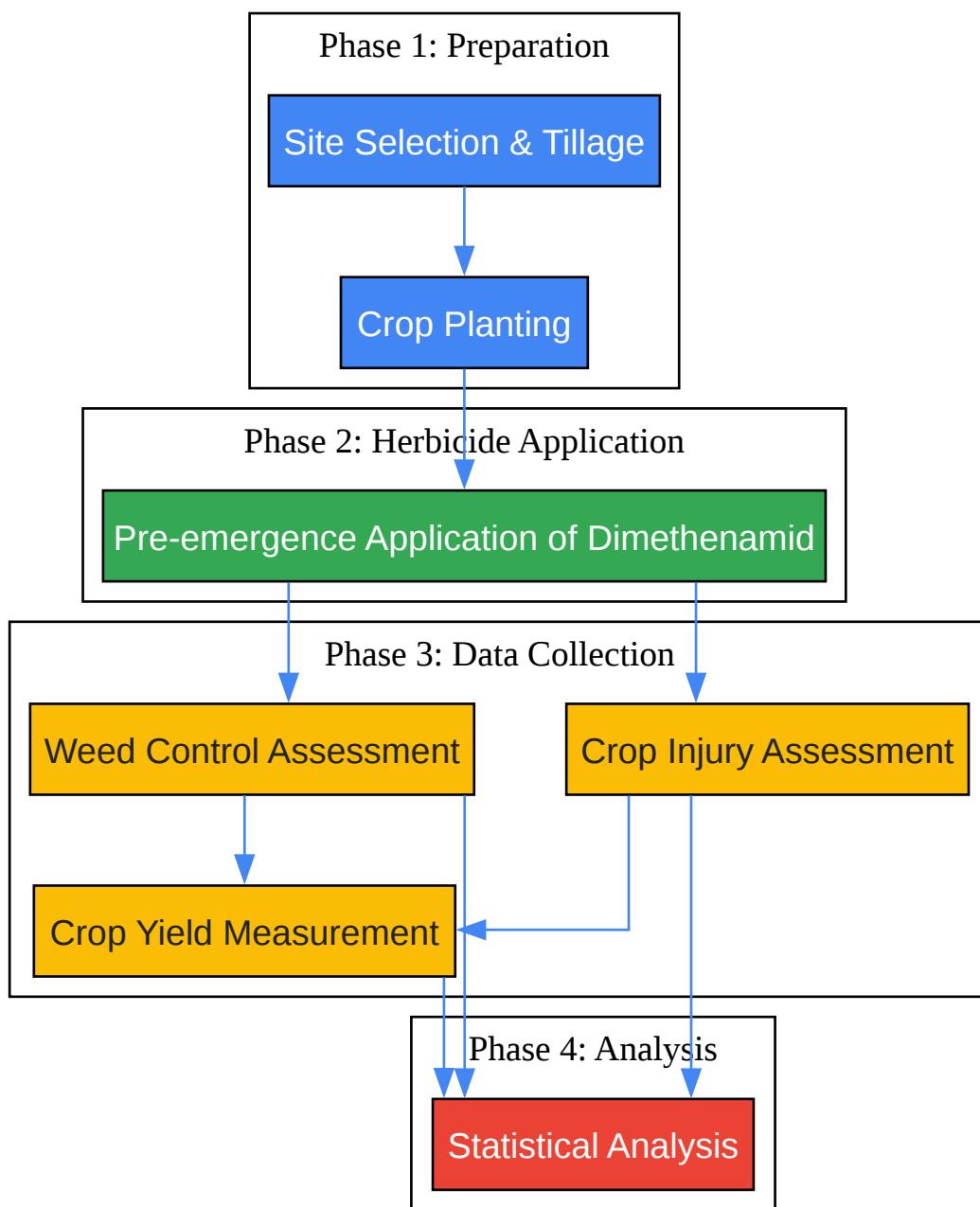
#### 4. Data Collection:

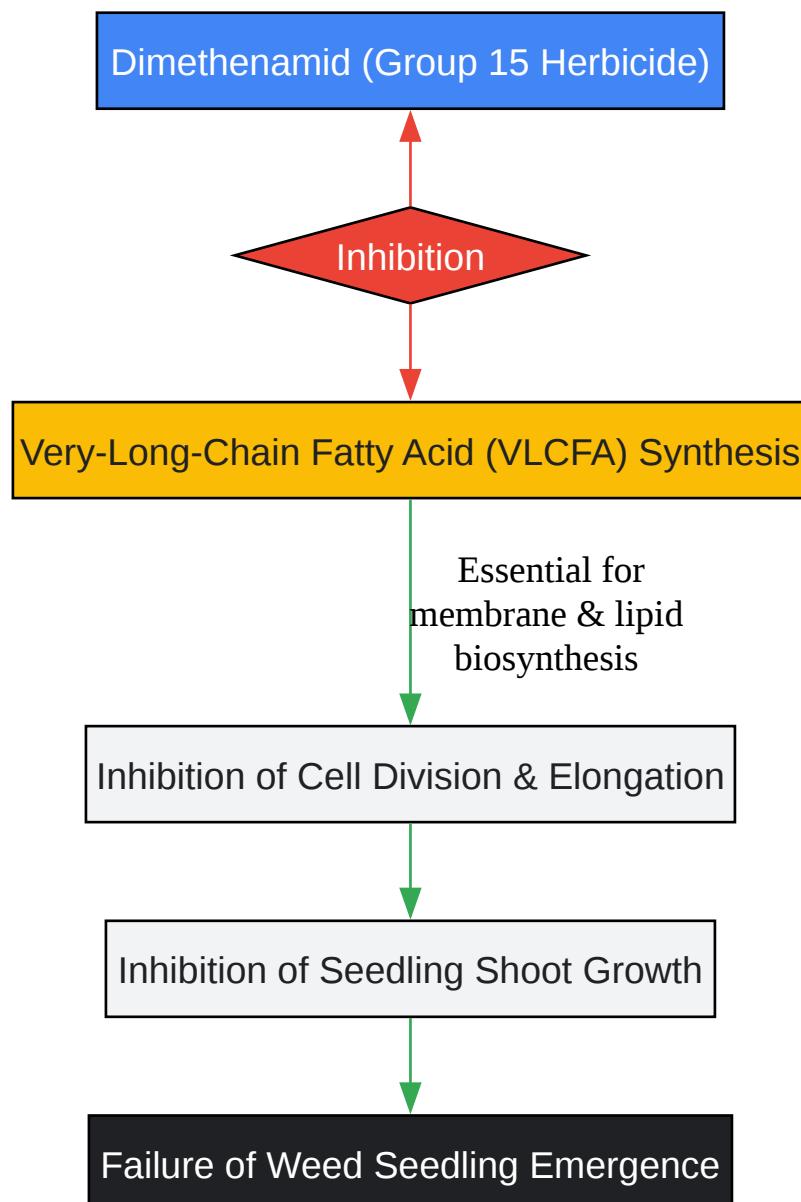
- Weed Control:
  - Visually assess weed control at regular intervals (e.g., 2, 4, 8, and 12 weeks after application) on a scale of 0% (no control) to 100% (complete control).
  - Conduct weed density counts (plants/m<sup>2</sup>) and collect above-ground weed biomass (g/m<sup>2</sup>) from a designated quadrat within each plot.
- Crop Injury:
  - Visually assess crop injury at 1, 2, 4, 8, and 12 weeks after application using a scale of 0 (no injury) to 10 (complete kill) or 0% to 100%. Symptoms may include stunting, chlorosis, or reduced stand.
- Crop Yield:
  - Harvest the crop from the center rows of each plot to determine grain yield, adjusted to a standard moisture content.

#### 5. Statistical Analysis:

- Analyze data using Analysis of Variance (ANOVA).
- Use a suitable mean separation test (e.g., Fisher's Protected LSD or Tukey's HSD at  $p \leq 0.05$ ) to compare treatment means.

# Mandatory Visualizations





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## References

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